

The Antimicrobial Spectrum of Broquinaldol: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Broquinaldol*

CAS No.: 15599-52-7

Cat. No.: B098669

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Disclaimer: As of December 2025, publicly available data providing specific quantitative antimicrobial spectrum (e.g., Minimum Inhibitory Concentrations - MICs) for **Broquinaldol** is limited. This guide synthesizes information on the antimicrobial properties of structurally related 8-hydroxyquinoline compounds, particularly Chlorquinaldol, to infer the potential antimicrobial profile of **Broquinaldol**. The methodologies and data presented are based on studies of these analogous compounds and should be considered as a reference for guiding future research on **Broquinaldol**.

Introduction

Broquinaldol, with the chemical structure 5,7-dibromo-2-methylquinolin-8-ol, is a halogenated derivative of 8-hydroxyquinoline.[1][2][3][4][5] Compounds within the 8-hydroxyquinoline class are recognized for their broad-spectrum antimicrobial properties, exhibiting activity against a variety of bacteria and fungi.[6][7][8][9] This technical guide aims to provide a comprehensive overview of the anticipated antimicrobial spectrum of **Broquinaldol**, drawing parallels from its close structural analog, Chlorquinaldol (5,7-dichloro-2-methylquinolin-8-ol).[10] The guide will

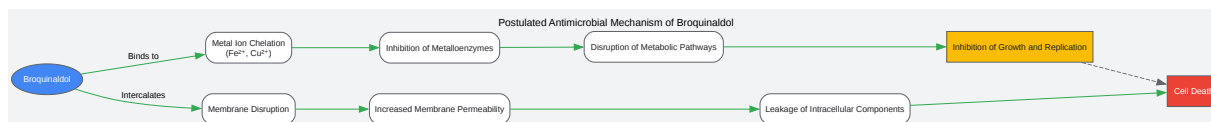
delve into the probable mechanism of action, present quantitative data from analogous compounds in structured tables, and outline the experimental protocols typically employed for determining antimicrobial susceptibility.

Putative Mechanism of Antimicrobial Action

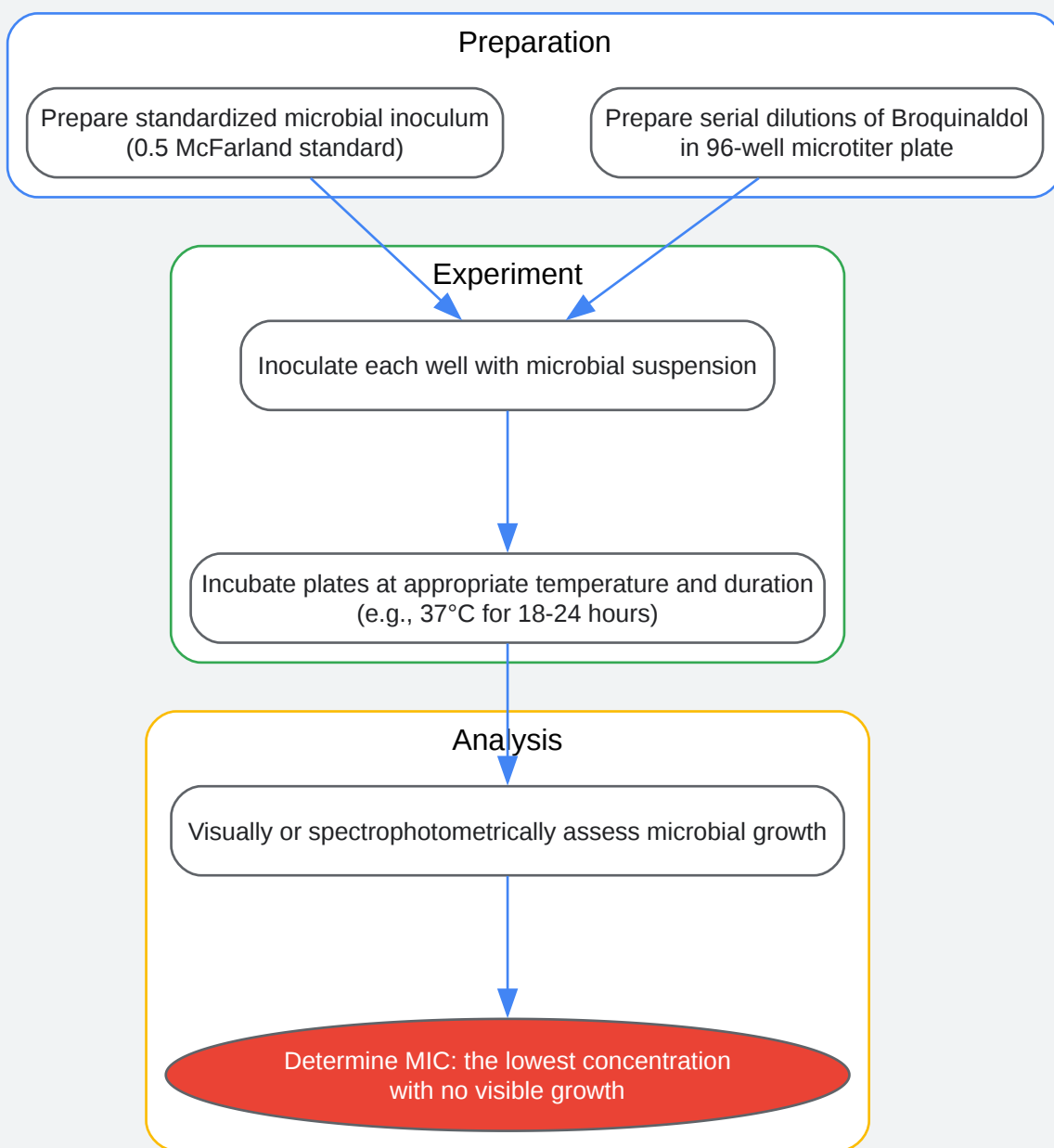
The antimicrobial activity of 8-hydroxyquinoline derivatives like **Broquinaldol** is primarily attributed to a multi-faceted mechanism of action, which contributes to their broad-spectrum efficacy and potentially a lower propensity for resistance development.[11] The key mechanisms are believed to be:

- **Metal Ion Chelation:** 8-hydroxyquinolines are potent chelators of divalent metal ions, such as iron (Fe^{2+}) and copper (Cu^{2+}). [11] These metal ions are essential cofactors for a multitude of microbial enzymes involved in critical metabolic pathways. By sequestering these ions, **Broquinaldol** can disrupt these enzymatic processes, leading to the inhibition of microbial growth and proliferation. [6][11]
- **Membrane Disruption:** These compounds can intercalate into the microbial cell membrane, disrupting its integrity. This leads to increased membrane permeability, leakage of essential intracellular components, and ultimately, cell death. [11]

This dual-action mechanism, targeting both intracellular processes and the cell envelope, suggests a broad-spectrum potential for **Broquinaldol**.



Workflow for MIC Determination (Broth Microdilution)



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